

# An In-depth Technical Guide to the Properties of Acetaldehyde Hydrazone

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## Compound of Interest

Compound Name: Acetaldehyde hydrazone

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## Introduction

**Acetaldehyde hydrazone** ( $C_2H_6N_2$ ) is an organic compound belonging to the hydrazone class, characterized by a carbon-nitrogen double bond. Hydrazones are synthesized through the condensation reaction of a hydrazine derivative with an aldehyde or ketone.<sup>[1]</sup> This technical guide provides a comprehensive overview of the chemical, physical, and toxicological properties of **acetaldehyde hydrazone**, with a focus on its synthesis, reactivity, and potential biological significance. Due to the limited availability of specific experimental data for **acetaldehyde hydrazone**, this guide also incorporates data from closely related derivatives and the broader class of hydrazones to provide a thorough understanding.

## Chemical and Physical Properties

While specific experimentally determined physical properties for **acetaldehyde hydrazone** are not readily available in the cited literature, computed properties from reputable databases provide valuable estimates. For comparison, experimental data for some derivatives are included.

Table 1: Physical and Chemical Properties of **Acetaldehyde Hydrazone** and Its Derivatives

Property	Acetaldehyde Hydrazone (Computed)	Acetaldehyde Phenylhydrazone (Experimental)	Acetaldehyde Dimethylhydrazone (Computed)
Molecular Formula	C <sub>2</sub> H <sub>6</sub> N <sub>2</sub> <a href="#">[2]</a>	C <sub>8</sub> H <sub>10</sub> N <sub>2</sub> <a href="#">[3]</a>	C <sub>4</sub> H <sub>10</sub> N <sub>2</sub>
Molecular Weight	58.08 g/mol <a href="#">[2]</a>	134.18 g/mol <a href="#">[3]</a>	86.14 g/mol
IUPAC Name	(E)- ethylidenehydrazine <a href="#">[2]</a>	N-[(E)- ethylideneamino]anilin e	(E)-ethanal dimethylhydrazone
CAS Number	11332413 (for (E)- isomer) <a href="#">[2]</a>	935-07-9 <a href="#">[3]</a>	7422-90-4
Melting Point	Not available	56 to 101 °C (variable) <a href="#">[3]</a>	Not available
Boiling Point	Not available	Not available	Not available
Density	Not available	Not available	Not available
XLogP3	-0.3 <a href="#">[2]</a>	Not available	Not available
Hydrogen Bond Donor Count	1 <a href="#">[2]</a>	1 <a href="#">[3]</a>	0
Hydrogen Bond Acceptor Count	2 <a href="#">[2]</a>	2 <a href="#">[3]</a>	2
Rotatable Bond Count	0 <a href="#">[2]</a>	1 <a href="#">[3]</a>	1

## Synthesis of Acetaldehyde Hydrazone

The synthesis of hydrazones is generally achieved through a condensation reaction between a hydrazine and a carbonyl compound, in this case, acetaldehyde.[\[1\]](#) The reaction is typically acid-catalyzed and proceeds via a nucleophilic addition-elimination mechanism.

## General Experimental Protocol for Hydrazone Synthesis

This protocol is a generalized procedure and may require optimization for the specific synthesis of **acetaldehyde hydrazone**.

#### Materials:

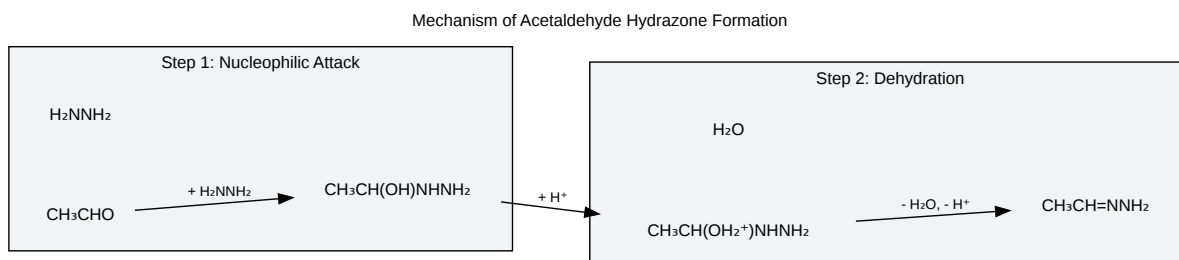
- Acetaldehyde (1.0 equivalent)
- Hydrazine hydrate (1.0-1.2 equivalents)
- Ethanol (or other suitable solvent)
- Glacial acetic acid (catalytic amount)

#### Procedure:

- Dissolve acetaldehyde in ethanol in a round-bottom flask.
- Add a catalytic amount of glacial acetic acid to the solution.
- Slowly add hydrazine hydrate to the reaction mixture with stirring.
- The reaction mixture is then typically stirred at room temperature or gently heated to drive the reaction to completion.
- The progress of the reaction can be monitored by thin-layer chromatography (TLC).
- Upon completion, the solvent is removed under reduced pressure.
- The crude product can be purified by recrystallization or column chromatography.

## Reaction Mechanism

The formation of **acetaldehyde hydrazone** proceeds through a two-step mechanism: nucleophilic addition of hydrazine to the carbonyl carbon of acetaldehyde, followed by the elimination of a water molecule.



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Caption: Mechanism of **Acetaldehyde Hydrazone** Formation.

## Spectroscopic Properties

Specific experimental spectroscopic data for **acetaldehyde hydrazone** is scarce in the reviewed literature. However, characteristic spectral features can be predicted based on the functional groups present and data from its derivatives.

<sup>1</sup>H NMR Spectroscopy:

- CH<sub>3</sub> group: A doublet in the upfield region.
- CH=N proton: A quartet in the downfield region, coupled to the methyl protons.
- NH<sub>2</sub> protons: A broad singlet.

<sup>13</sup>C NMR Spectroscopy:

- CH<sub>3</sub> carbon: A signal in the aliphatic region.
- C=N carbon: A signal in the downfield region, characteristic of imines. For comparison, the C=O of acetaldehyde appears around 200 ppm.<sup>[4]</sup>

Infrared (IR) Spectroscopy:

- N-H stretching: A broad band in the region of 3200-3400  $\text{cm}^{-1}$ .
- C=N stretching: A sharp band around 1600-1650  $\text{cm}^{-1}$ .
- C-H stretching: Bands in the region of 2850-3000  $\text{cm}^{-1}$ .

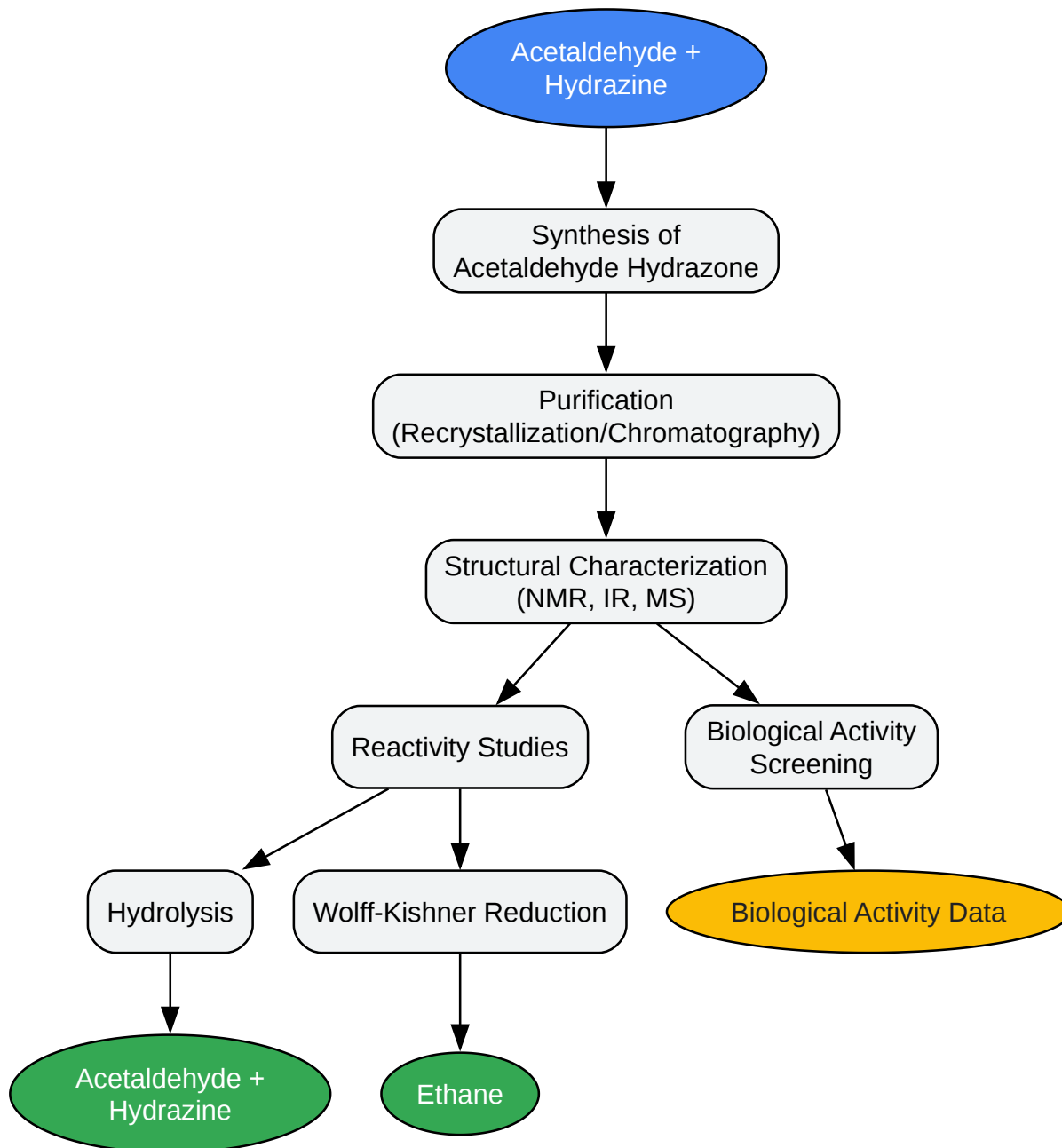
Mass Spectrometry: The mass spectrum would be expected to show a molecular ion peak corresponding to the molecular weight of **acetaldehyde hydrazone** ( $m/z = 58$ ). Fragmentation patterns would likely involve the loss of small neutral molecules such as  $\text{N}_2$  or  $\text{NH}_3$ , and cleavage of the C-C and C-N bonds.

## Reactivity and Chemical Properties

Hydrazones are versatile intermediates in organic synthesis.

- Hydrolysis: Hydrazones can be hydrolyzed back to their parent aldehyde/ketone and hydrazine under acidic conditions.[\[1\]](#)
- Wolff-Kishner Reduction: **Acetaldehyde hydrazone** can be reduced to ethane under basic conditions with heat, a reaction known as the Wolff-Kishner reduction.[\[5\]](#)

## General Experimental Workflow for Hydrazone Chemistry



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## References

- 1. Hydrazone - Wikipedia [en.wikipedia.org]
- 2. acetaldehyde (E)-hydrazone | C<sub>2</sub>H<sub>6</sub>N<sub>2</sub> | CID 11332413 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. pubs.acs.org [pubs.acs.org]
- 4. auremn.org [auremn.org]
- 5. chem.libretexts.org [chem.libretexts.org]
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